

Core Physicochemical Properties of Isobutyl Octanoate

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Compound of Interest

Compound Name: *Isobutyl octanoate*

Cat. No.: B1582965

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Molecular Formula: C₁₂H₂₄O₂[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Molecular Weight: 200.32 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Isobutyl octanoate, also known as 2-methylpropyl octanoate, is a fatty acid ester.[\[5\]](#) It is recognized by the CAS Number 5461-06-3.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Summary of Physicochemical Data

For ease of reference, the key quantitative properties of **isobutyl octanoate** are summarized in the table below.

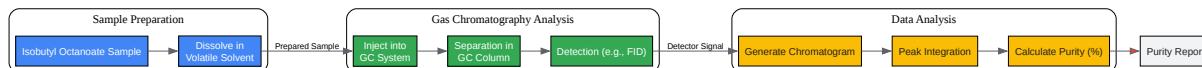
Property	Value
Molecular Formula	C ₁₂ H ₂₄ O ₂
Molecular Weight	200.32 g/mol [1] [2] [3] [4] [6] [7]
IUPAC Name	2-methylpropyl octanoate [5] [7]
Synonyms	n-Octanoic Acid Isobutyl Ester, Isobutyl caprylate [1] [4] [5] [7]
CAS Number	5461-06-3 [1] [4] [5]
Appearance	Colorless to Light yellow clear liquid [3]
Purity	>99.0% (GC) [3] [4]
Density	0.85200 to 0.86400 @ 25.00 °C [6]
Refractive Index	1.41600 to 1.42600 @ 20.00 °C [6]
Flash Point	93.89 °C (201.00 °F) TCC [6]
InChI Key	CFQRBGRGFNFRMBD-UHFFFAOYSA-N [3] [7]
SMILES	CCCCCCCC(=O)OCC(C)C [3] [7]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis or analysis of **isobutyl octanoate** are not readily available in the provided search results, the purity of commercially available **isobutyl octanoate** is commonly determined by Gas Chromatography (GC).[\[3\]](#)[\[4\]](#) A general workflow for such an analysis is outlined below.

General Gas Chromatography (GC) Workflow for Purity Analysis

This diagram illustrates a typical workflow for determining the purity of a chemical substance like **isobutyl octanoate** using gas chromatography.



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A generalized workflow for purity analysis of **isobutyl octanoate** using Gas Chromatography (GC).

Methodology:

- **Sample Preparation:** A known amount of the **isobutyl octanoate** sample is dissolved in a suitable volatile organic solvent (e.g., hexane, ethyl acetate). This dilution ensures that the concentration is within the optimal range for the detector.
- **Injection:** A small volume of the prepared sample is injected into the gas chromatograph. The high temperature of the injection port vaporizes the sample.
- **Separation:** An inert carrier gas (e.g., helium, nitrogen) transports the vaporized sample through a capillary column. The column's stationary phase interacts differently with the components of the sample, leading to their separation based on factors like boiling point and polarity. **Isobutyl octanoate** will elute at a characteristic retention time under specific column and temperature conditions.
- **Detection:** As the separated components exit the column, they are detected by a detector, commonly a Flame Ionization Detector (FID) for organic compounds. The detector generates an electrical signal proportional to the amount of the component.
- **Data Analysis:** The detector's signal is recorded over time to produce a chromatogram. The area of the peak corresponding to **isobutyl octanoate** is integrated and compared to the total area of all peaks in the chromatogram. The purity is then calculated as the percentage of the main peak area relative to the total peak area.

Further analytical techniques such as Mass Spectrometry (MS), often coupled with GC (GC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy would be employed for structural

confirmation and more detailed impurity profiling, though specific protocols were not detailed in the search results. The NIST WebBook provides mass spectrometry data (electron ionization) for n-caprylic acid isobutyl ester, which is a synonym for **isobutyl octanoate**.^[8]

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